

An In-depth Technical Guide on Ethyl 2-bromothiazole-4-carboxylate

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Compound of Interest

Compound Name: *Ethyl 2-bromothiazole-4-carboxylate*

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This guide provides a detailed overview of the molecular structure and properties of **Ethyl 2-bromothiazole-4-carboxylate**, a heterocyclic building block of interest to researchers, scientists, and professionals in drug development.

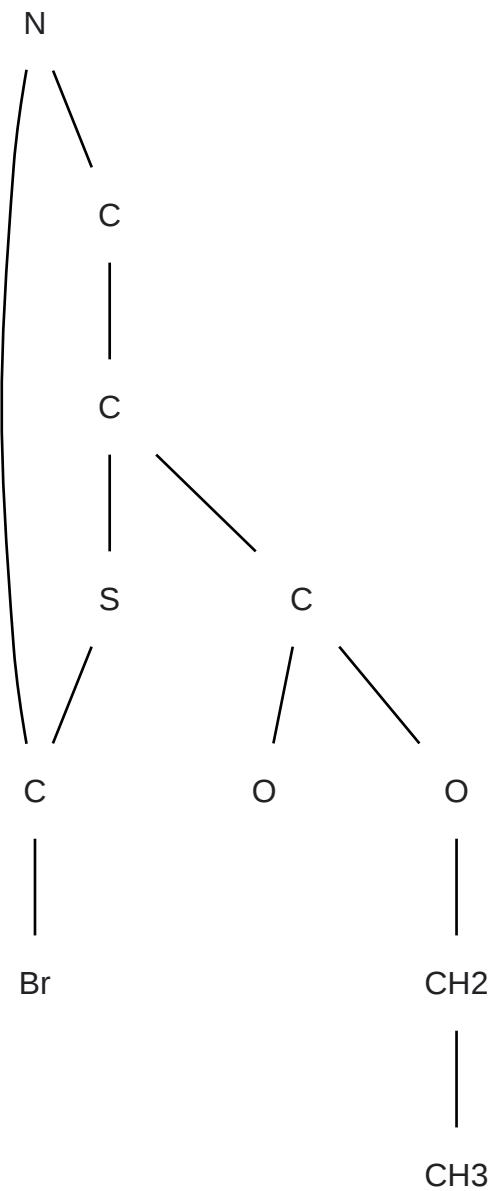
Molecular and Physicochemical Data

The key quantitative data for **Ethyl 2-bromothiazole-4-carboxylate** are summarized in the table below, offering a clear comparison of its fundamental properties.

Property	Value
Molecular Formula	C6H6BrNO2S ^{[1][2][3][4]}
Molecular Weight	236.09 g/mol ^{[1][3][5]}
CAS Number	100367-77-9 ^{[1][2][6]}
Appearance	Powder ^[1]
Melting Point	67-71 °C ^[1]
InChI Key	CNHISCQPKKGDPo-UHFFFAOYSA-N ^{[1][3][4]}
SMILES	CCOC(=O)c1csc(Br)n1 ^{[1][4][7]}

Molecular Structure

The molecular structure of **Ethyl 2-bromothiazole-4-carboxylate** is characterized by a thiazole ring substituted with a bromine atom at the 2-position and an ethyl carboxylate group at the 4-position.



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Molecular structure of **Ethyl 2-bromothiazole-4-carboxylate**.

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References

- 1. Ethyl 2-bromothiazole-4-carboxylate 96 100367-77-9 [sigmaaldrich.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. Ethyl 2-bromo-1,3-thiazole-4-carboxylate | C6H6BrNO2S | CID 353965 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Ethyl 2-bromothiazole-4-carboxylate, 96% 1 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
- 5. ethyl 2-bromothiazole-4-carboxylate - CAS:100367-77-9 - Sunway Pharm Ltd [3wpharm.com]
- 6. Ethyl 2-Bromothiazole-4-carboxylate | 100367-77-9 | TCI AMERICA [tcichemicals.com]
- 7. ethyl 2-bromothiazole-4-carboxylate [stenutz.eu]
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